

best practices for dissolving and storing Metalol

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Compound of Interest

Compound Name: Metalol

Cat. No.: B1614516

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Application Notes and Protocols for Metoprolol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metoprolol is a selective β_1 -adrenergic receptor blocker, commonly used in the treatment of cardiovascular diseases such as hypertension, angina pectoris, and heart failure. In a research and drug development setting, proper handling, dissolution, and storage of Metoprolol are crucial for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols and best practices for the use of Metoprolol in a laboratory environment.

Physicochemical Properties

Metoprolol is typically available as Metoprolol Tartrate or Metoprolol Succinate. The following data pertains to Metoprolol Tartrate, the more common salt used in research applications.

Table 1: Solubility of Metoprolol Tartrate

Solvent	Solubility	Temperature (°C)
Water	>70 mg/mL	25
Ethanol	>50 mg/mL	25
DMSO	>50 mg/mL	25
Methanol	Soluble	25
Chloroform	Freely soluble	25
Acetone	Sparingly soluble	25
Ether	Insoluble	25

Table 2: Stability and Storage of Metoprolol Tartrate

Condition	Recommendation	Notes
Solid Form		
Temperature	20-25°C (68-77°F)	Store at controlled room temperature.
Light	Protect from light	Store in a light-resistant container.
Humidity	Store in a dry place	Hygroscopic nature is not a primary concern, but dry storage is best practice.
In Solution		
Storage Temperature	-20°C	For long-term storage (weeks to months).
2-8°C	For short-term storage (days).	
pH Stability	Stable in a wide pH range	Degradation can occur at extreme pH values.
Freeze/Thaw Cycles	Avoid multiple cycles	Aliquot solutions to prevent degradation.

Experimental Protocols

Protocol for Preparation of a 10 mM Metoprolol Tartrate Stock Solution in Water

Materials:

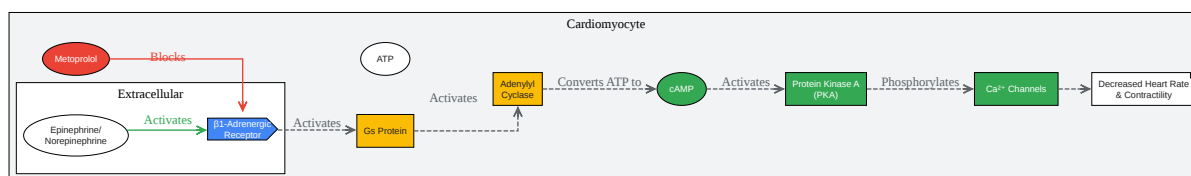
- Metoprolol Tartrate powder
- Sterile, deionized water
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)

- Vortex mixer
- Sterile syringe filters (0.22 μm)
- Sterile microcentrifuge tubes for aliquots

Procedure:

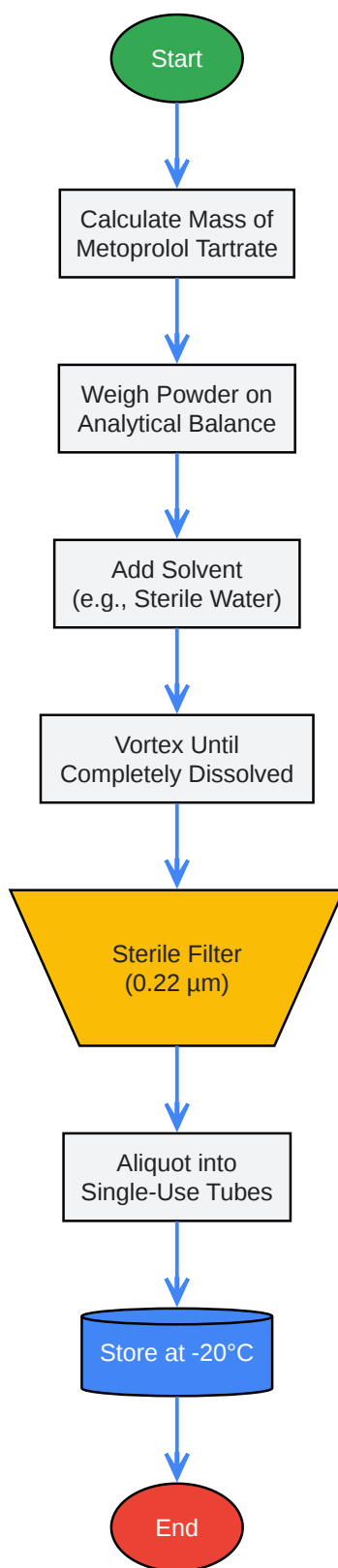
- Calculate the required mass: The molecular weight of Metoprolol Tartrate is 684.8 g/mol . To prepare 10 mL of a 10 mM stock solution, calculate the required mass:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 684.8 \text{ g/mol} = 0.06848 \text{ g} = 68.48 \text{ mg}$
- Weigh the powder: Carefully weigh 68.48 mg of Metoprolol Tartrate powder using an analytical balance.
- Dissolution: Transfer the weighed powder to a 15 mL conical tube. Add 10 mL of sterile, deionized water.
- Mixing: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- Sterilization (Optional but Recommended): To ensure the sterility of the stock solution for cell culture experiments, filter the solution through a 0.22 μm sterile syringe filter into a new sterile conical tube.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 100 μL or 500 μL) in sterile microcentrifuge tubes. This minimizes contamination and prevents degradation from repeated freeze-thaw cycles.
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for long-term use.

Signaling Pathway and Workflow Diagrams



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Caption: Metoprolol's mechanism of action.



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Caption: Workflow for preparing a Metoprolol stock solution.

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